

# validated method for Thioildenafil quantification

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## Compound Focus: Thioildenafil

CAS No.: 856190-47-1

Cat. No.: S870909

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## Introduction to the Analytical Challenge

**Thioildenafil** is a thioketone analogue of sildenafil that has been frequently identified as an undeclared adulterant in products marketed as "herbal" or "natural" dietary supplements for sexual enhancement [1] [2]. Its presence poses a significant health risk to consumers due to a lack of safety testing and potential for serious side effects, particularly for individuals with certain cardiovascular conditions [2] [3]. Consequently, robust and validated analytical methods are required by food control and toxicology laboratories to screen for and quantify this compound effectively [4] [3].

## Validated Methodologies for Quantification

### High-Performance Liquid Chromatography with UV Detection (HPLC-UV)

HPLC-UV provides a reliable, accessible, and cost-effective method for the quantitative analysis of **Thioildenafil** in solid and liquid herbal matrices.

#### Sample Preparation:

- **Extraction:** Weigh approximately 1.0 g of a homogenized solid supplement or 1.0 mL of a liquid supplement. Perform liquid-liquid extraction using **methanol** as the solvent. Typical extraction involves vortex mixing for 2-3 minutes followed by sonication for 10-15 minutes.
- **Clarification:** Centrifuge the extract at approximately 10,000 rpm for 10 minutes. Pass the supernatant through a **0.45 µm syringe filter** prior to injection into the HPLC system [3].

**Chromatographic Conditions:** The table below summarizes the validated HPLC-UV conditions suitable for **Thioildenafil** separation.

Table 1: Validated HPLC-UV Conditions for **Thioildenafil** Analysis

Parameter	Specification
Column	Reverse-phase C18 (250 mm x 4.6 mm, 5 µm)
Mobile Phase	10 mM Phosphate Buffer (pH 3.5) : Acetonitrile (65:35, v/v)
Buffer Additive	0.1% Triethylamine
Flow Rate	1.0 mL/min
Column Temperature	35 °C
Detection Wavelength	293 nm
Injection Volume	20 µL
Run Time	~15-20 minutes

**Method Validation:** The described method has been validated according to standard guidelines [5].

- **Linearity:** Excellent linear response with a correlation coefficient ( $r^2$ ) > **0.999** over a range of 5-200 ng/mL for most anti-impotence compounds [4] [3].
- **Limit of Detection (LOD):** The method is sensitive, with LODs demonstrated at levels as low as **6.5 ng/mL** for sildenafil, indicating high sensitivity for analogous compounds like **Thioildenafil** [3].
- **Precision:** Intra-day and inter-day precision, expressed as Relative Standard Deviation (RSD%), were ≤ **8.2%**, demonstrating high reproducibility [3].
- **Accuracy:** Recovery rates from spiked samples ranged from **87.6% to 111.7%**, confirming the method's accuracy and the efficiency of the extraction process [3].

## Liquid Chromatography-High Resolution Mass Spectrometry (LC-HRMS)

LC-HRMS is the preferred technique for unambiguous confirmation of identity, especially when analyzing complex matrices or detecting unknown analogues.

### Sample Preparation:

- Preparation is similar to the HPLC-UV method. **Methanol** is used for extraction, followed by centrifugation and filtration [4].

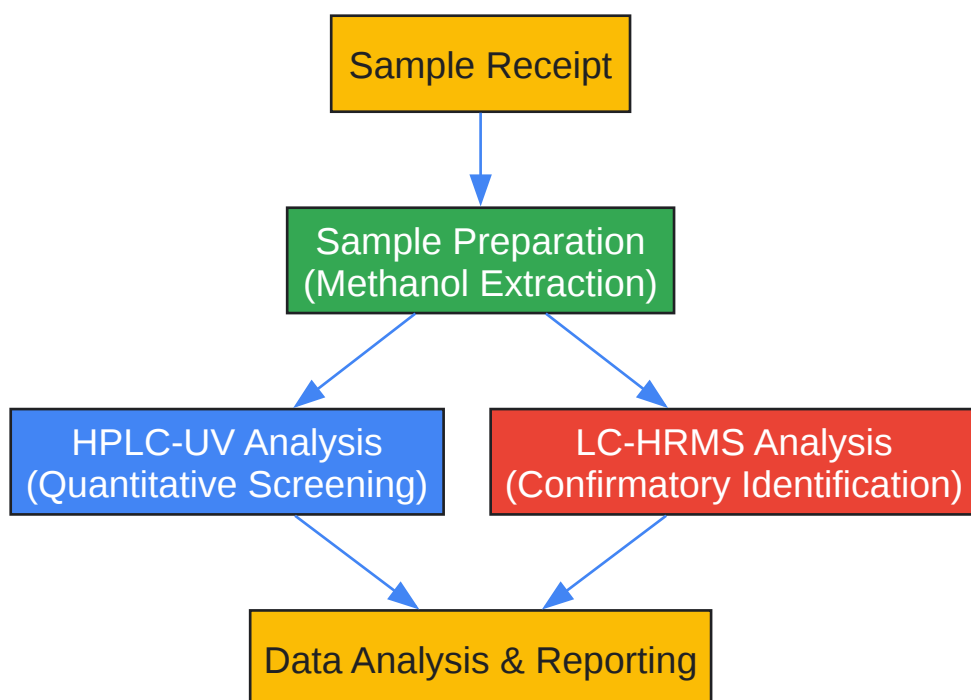
**Instrumental Conditions:** *Table 2: Typical LC-HRMS Conditions for **Thioaidenafil** Confirmation*

Parameter	Specification
Ionization Mode	Positive Electrospray Ionization (ESI+)
Mass Analyzer	High-Resolution (e.g., Time-of-Flight, Orbital Ion Trap)
Chromatography	Reversed-phase UPLC/HPLC with C18 column
Specific Ions Monitored	Exact mass of Thioaidenafil and characteristic fragments

### Method Performance:

- A validated method for 11 anti-impotence drugs, including **Thioaidenafil**, demonstrated:
  - LOD: 25.0 ng/mL** for **Thioaidenafil** [4].
  - Linearity:** 5.0 - 200.0 ng/mL with  $r^2 \geq 0.999$  [4].
  - Recovery: 82.0% - 105.9%** [4].
  - Precision:** RSDs between **4.7% and 16.5%** [4].

The experimental workflow for these analyses is summarized in the diagram below.



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## Application Notes for Practitioners

- **Matrix Complexity:** Herbal supplement matrices are highly variable and complex. The use of internal standards is highly recommended to correct for matrix effects and losses during sample preparation, though it is not specified in the searched methods.
- **Specificity of MS Detection:** While HPLC-UV is excellent for quantification, HRMS is critical for confirming the identity of **Thioildenafil** and distinguishing it from other sildenafil analogues, which often co-occur [2] [4].
- **System Suitability:** Before quantitative analysis, perform a system suitability test with a standard to verify resolution, peak symmetry, and reproducibility, ensuring the system is adequately calibrated and functioning correctly.

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## References

1. | CAS 856190-47-1 | SCBT - Santa Cruz Biotechnology Thioildenafil [scbt.com]
2. (PDF) Analysis of illicit dietary supplements sold in the Italian market... [academia.edu]
3. Investigation of the Presence of Sildenafil in Herbal Dietary... [9lib.net]
4. [Rapid screening and confirmation of illegally added anti- impotence...] [pubmed.ncbi.nlm.nih.gov]
5. EANM guideline on the validation of analytical methods for...  
[ejnmipharmchem.springeropen.com]

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